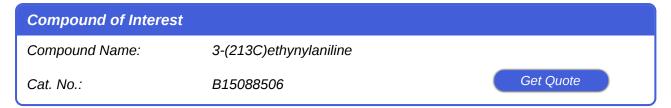


3-Ethynylaniline: A Technical Overview of its Core Molecular Properties

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental molecular characteristics of 3-ethynylaniline, a versatile compound utilized in various research and development applications.

Core Molecular Data

3-Ethynylaniline, also known as m-aminophenylacetylene, is an organic compound featuring an aniline ring substituted with an ethynyl group at the meta position.[1][2] Its chemical structure lends itself to a range of chemical syntheses. The key quantitative molecular data for this compound are summarized below.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ N	[1][2][3][4]
Molecular Weight	117.15 g/mol	[1][2][3][5]
CAS Number	54060-30-9	[1][3][5]
EC Number	258-944-6	[1][5]
Exact Mass	117.057849228	[1]

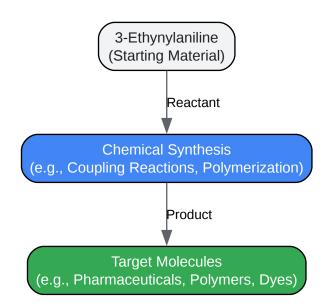
Experimental Protocols



Detailed experimental protocols involving 3-ethynylaniline are application-specific and can be found in the cited literature. For instance, its use as a reagent in the multi-step synthesis of erlotinib hydrochloride has been documented.[5] It is also employed in the preparation of various benzoxazine monomers and other specialized chemical structures.[5][6] Researchers interested in specific applications are encouraged to consult the primary literature for detailed methodologies.

Logical Relationships and Workflows

As this document focuses on the core molecular properties of 3-ethynylaniline, there are no signaling pathways or complex experimental workflows to be diagrammed. The primary utility of this compound lies in its role as a chemical intermediate. A simplified representation of its role in chemical synthesis is provided below.



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Caption: Role of 3-ethynylaniline in synthesis.

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